

In-depth Technical Guide: Physicochemical Properties of Silicon Tetrabromide (SiBr₄)

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Compound of Interest

Compound Name: Tetrabromosilane

Cat. No.: B1584419

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This document provides a concise overview of the fundamental physicochemical properties of Silicon Tetrabromide (SiBr₄), a compound of interest in various chemical synthesis and materials science applications. All quantitative data is presented in a structured format for clarity and ease of comparison.

Chemical Formula and Structure

Silicon Tetrabromide, also known as **tetrabromosilane**, is an inorganic compound with the chemical formula SiBr₄.^[1] It consists of a central silicon atom covalently bonded to four bromine atoms, resulting in a tetrahedral geometry.^[2]

Molecular Weight

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The calculation for SiBr₄ is detailed below.

Table 1: Atomic Weights of Constituent Elements

Element	Symbol	Atomic Weight (g/mol)
Silicon	Si	28.0855 ^[3]
Bromine	Br	79.904 ^{[4][5][6]}

The molecular weight of SiBr₄ is calculated as follows:

$$\text{Molecular Weight} = (1 \times \text{Atomic Weight of Si}) + (4 \times \text{Atomic Weight of Br})$$
$$\text{Molecular Weight} = (1 \times 28.0855) + (4 \times 79.904) = 347.7015 \text{ g/mol}$$

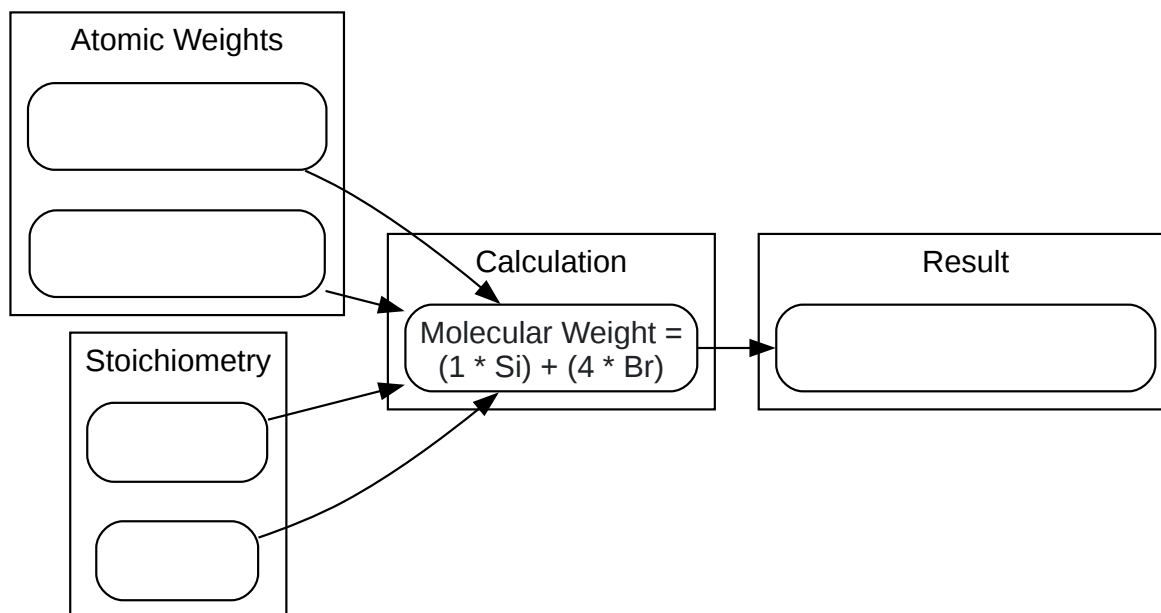
This calculated value is consistent with experimentally determined and published molecular weights for Silicon Tetrabromide.

Table 2: Molecular Weight of SiBr₄

Compound	Chemical Formula	Calculated Molecular Weight (g/mol)	Published Molecular Weight (g/mol)
Silicon Tetrabromide	SiBr ₄	347.7015	347.70[2][7], 347.702[8][9]

Logical Relationship for Molecular Weight Calculation

The relationship between the atomic weights of the constituent elements and the final molecular weight of the compound can be visualized as a simple workflow.



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Caption: Workflow for calculating the molecular weight of SiBr₄.

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